

# In-Vivo Validation of WRW4's Anti-Inflammatory Effects: A Comparative Guide

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## Compound of Interest

Compound Name: WRW4

Cat. No.: B561559

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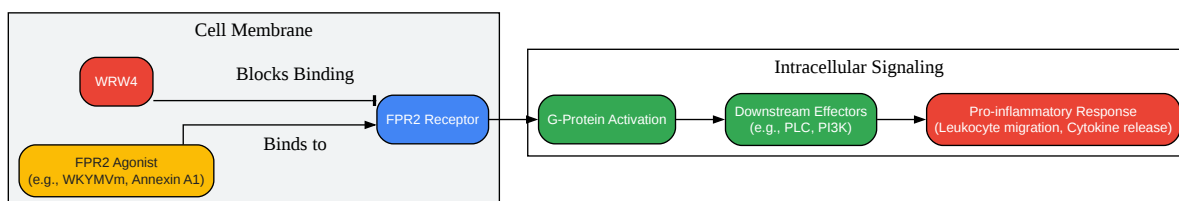
For Researchers, Scientists, and Drug Development Professionals

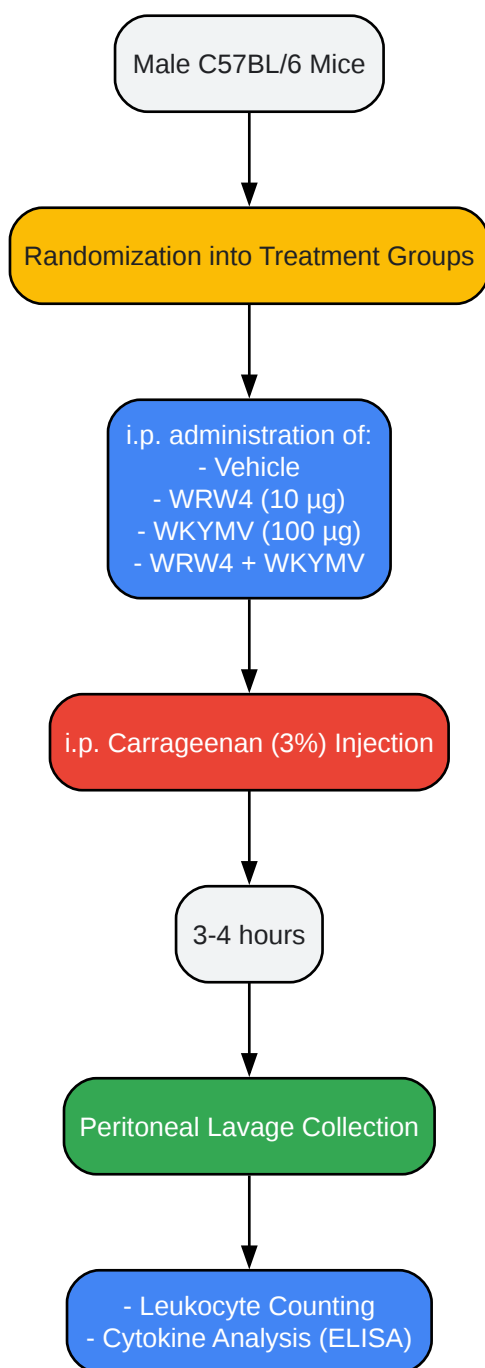
This guide provides a comprehensive overview of the in-vivo anti-inflammatory properties of **WRW4**, a selective antagonist of the Formyl Peptide Receptor 2 (FPR2). It compares its performance with other relevant compounds and presents supporting experimental data to aid in the evaluation of its therapeutic potential.

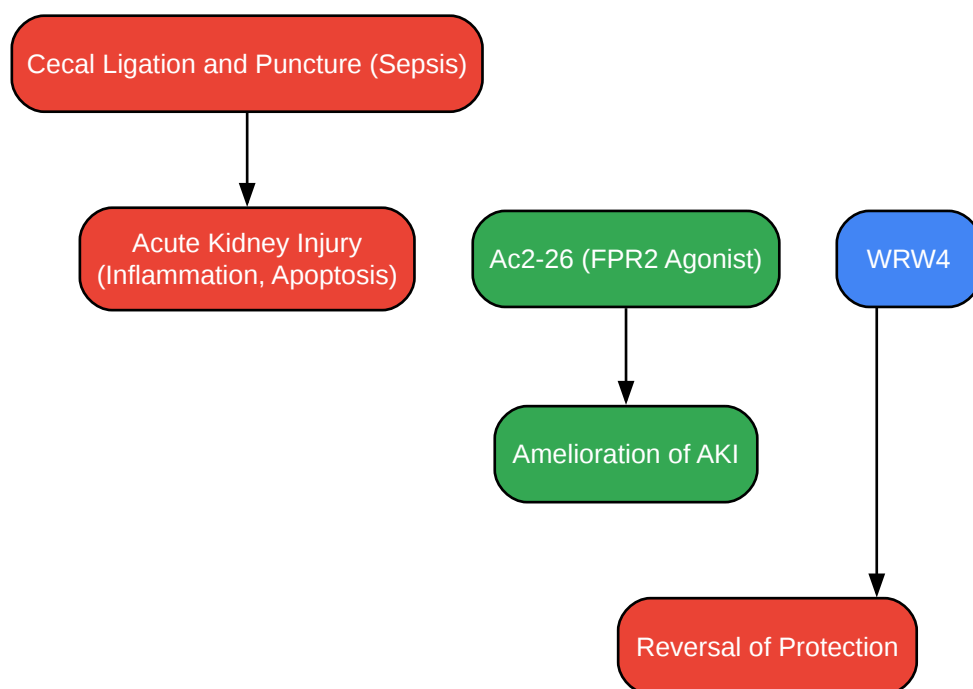
## Mechanism of Action: Targeting FPR2-Mediated Inflammation

**WRW4** exerts its anti-inflammatory effects by specifically binding to and blocking the Formyl Peptide Receptor 2 (FPR2), also known as Formyl Peptide Receptor-like 1 (FPRL1).<sup>[1][2]</sup> FPR2 is a G protein-coupled receptor that, upon activation by various agonists, can trigger downstream signaling pathways leading to pro-inflammatory responses, including leukocyte recruitment and cytokine release. By antagonizing this receptor, **WRW4** effectively inhibits these inflammatory cascades.

The signaling pathway initiated by FPR2 agonists and the inhibitory action of **WRW4** are illustrated below.







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## References

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- 2. researchgate.net [researchgate.net]
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